

Allylescaline methallylescaline structure-activity differences

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Allylescaline

CAS No.: 39201-75-7

Cat. No.: S984022

Get Quote

Chemical and Pharmacological Profile Comparison

The table below summarizes the core data for these two mescaline analogs.

Feature	Allylescaline (AL)	Methallylescaline (MAL)
Systematic Name	4-allyloxy-3,5-dimethoxyphenethylamine [1]	4-methallyloxy-3,5-dimethoxyphenethylamine [2] [3]
Chemical Structure	C13H19N03 [1]	C14H21N03 [2]
4-Position Substituent	Allyloxy (-O-CH ₂ -CH=CH ₂) [1]	Methallyloxy (-O-CH ₂ -C(CH ₃)=CH ₂) [2] [3]
Molecular Weight	237.30 g/mol [1]	251.33 g/mol [2] [3]
Primary Target	Serotonin 5-HT _{2A} receptor agonist [1]	Serotonin 5-HT _{2A} receptor agonist [2] [4]
Reported Human	20-35 mg [1]	40-65 mg [2]

Feature	Allylescaline (AL)	Methallylescaline (MAL)
Dosage		
Relative Potency	~10x mescaline [1]	~6x mescaline [2]
Duration (Oral)	8-12 hours [1]	12-16 hours [2]
Key SAR Insight	Allyl substituent significantly increases potency over mescaline [1].	Addition of a methyl group to the allyl substituent reduces potency compared to allylescaline but increases it over mescaline [5] [2].

Experimental Data and Putative Pharmacology

While a specific receptor binding profile for **allylescaline** is not available in the searched literature, insights can be drawn from studies on closely related compounds.

- **Receptor Interaction Studies:** Research on 4-alkoxy-3,5-dimethoxy phenethylamines shows this class acts primarily as 5-HT_{2A} receptor agonists with weak to moderate affinity ($K_i = 150\text{--}12,000$ nM) [5]. Extending the 4-alkoxy substituent generally increases 5-HT_{2A} and 5-HT_{2C} receptor binding affinity and enhances activation potency and efficacy [5]. The methallyl group is a larger, more lipophilic substituent than allyl, which aligns with this structure-activity relationship.
- **Mechanism of Action:** Like classical psychedelics, effects are believed to stem primarily from 5-HT_{2A} receptor partial agonism, which modulates G_q protein-mediated signaling pathways [5] [3]. The following diagram illustrates this core signaling pathway.



[Click to download full resolution via product page](#)

Research Considerations and Hazards

- **Data Limitations:** These compounds have little history of human use, and very little data exists on their pharmacological properties, metabolism, and toxicity [3] [6].
- **Steep Dose-Response Curve:** Methallylescaline has a notably steep dose-response curve, meaning a small increase in dose can lead to a disproportionately large increase in effects [2].
- **Adverse Effects:** Anecdotal reports highlight significant adverse effects at high doses, including **strong body load, nausea, and difficulty urinating** (urinary retention) [2] [3] [6]. One case report documented delirium, tachycardia, hypertension, and acute urinary retention requiring hospitalization following a high dose (130 mg) of methallylescaline [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Allylescaline [en.wikipedia.org]
2. - Wikipedia Methallylescaline [en.wikipedia.org]
3. - PsychonautWiki Methallylescaline [psychonautwiki.org]
4. - Using Psychedelics Daily for a happy & healthy life Methallylescaline [psychedelicsdaily.com]
5. Receptor Interaction Profiles of 4-Alkoxy-3,5-Dimethoxy ... [pmc.ncbi.nlm.nih.gov]
6. - Erowid Exp - 'A Trip to the Hospital'; Methallylescaline [erowid.org]

To cite this document: Smolecule. [Allylescaline methallylescaline structure-activity differences].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b984022#allylescaline-methallylescaline-structure-activity-differences>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com